

PC-046 resistance profile comparison

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Compound Focus: PC-046

Cat. No.: S548483

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PC-046 Profile Overview

PC-046 is a diaryl oxazole-based small molecule identified for its anti-cancer activity. Key characteristics from the literature are summarized below [1] [2].

Property	Description
Molecular Target	Tubulin (microtubule destabilizing agent) [1]
Mechanism of Action	Inhibits tubulin polymerization; causes cell cycle arrest in metaphase [1]
Primary Context	Pre-clinical research in pancreatic cancer, acute myeloid leukemia, multiple myeloma, and prostate cancer [1]
Resistance Note	Reported activity in multi-drug resistant (MDR) cell lines; lack of cross-resistance attributed to non-MDR-1 substrate [1]

Experimental Insights

One study provides mechanistic evidence that **PC-046** may overcome certain resistance pathways. In a panel of tumor cell lines, **PC-046** demonstrated a lack of cross-resistance in a variant of the RPMI 8226 myeloma cell line (8226/Dox40) that overexpresses the **MDR-1 multi-drug resistance protein**. This suggests **PC-046**

is not a substrate for the MDR-1 efflux pump, a common mediator of resistance to other chemotherapeutics [1].

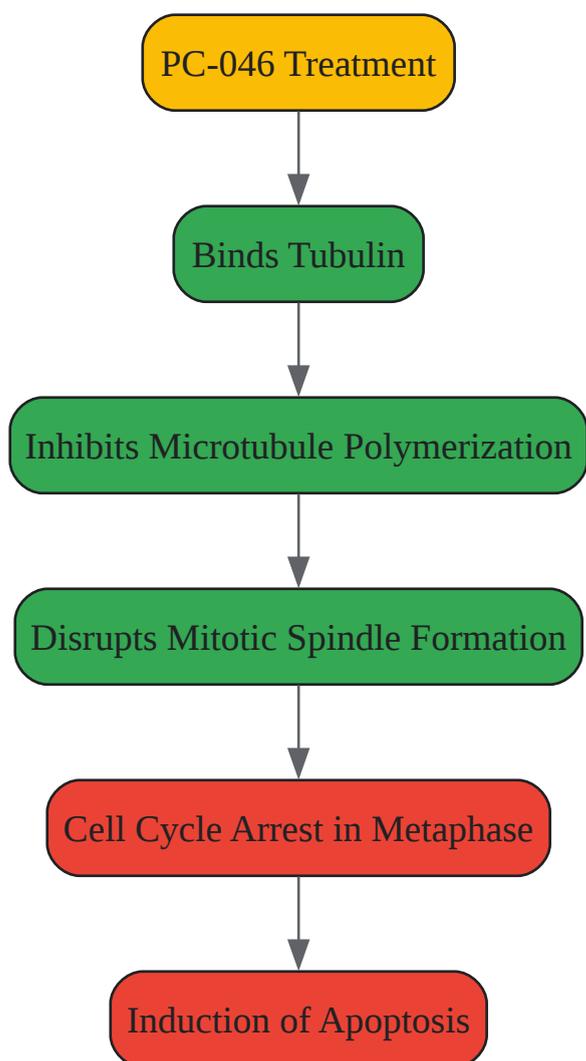
Key Experimental Protocols

The table below outlines core experimental methods used to characterize **PC-046**'s mechanism of action [1].

Experiment	Protocol Summary
Tubulin Polymerization	Cell-free kinetic assay measuring turbidity change (absorbance at 340 nm) over 60 minutes. Purified tubulin incubated with PC-046; compared to controls (paclitaxel, vincristine, colchicine) [1].
Cell Cycle Analysis	Cells treated with PC-046 for 24 hours, fixed, stained with propidium iodide, and analyzed by flow cytometry to determine DNA content and cell cycle distribution [1].
Mitotic Index Measurement	Cells stained with antibody against phospho-histone H3 (Ser10), a marker of mitosis, and analyzed by flow cytometry to quantify metaphase arrest [1].

Mechanism of Action Pathway

The following diagram illustrates the mechanism by which **PC-046** inhibits cell division, as revealed by the experiments above.



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References

1. The Diaryl Oxazole PC-046 is a Tubulin-Binding Agent with ... [pmc.ncbi.nlm.nih.gov]
2. PC-046 [targetmol.com]

To cite this document: Smolecule. [PC-046 resistance profile comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548483#pc-046-resistance-profile-comparison>]

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